

# Technical Monograph: Physicochemical Characterization of Copper(II) Chlorate Tetrahydrate

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## Compound of Interest

**Compound Name:** *Copper dichlorate tetrahydrate*

**CAS No.:** *135821-00-0*

**Cat. No.:** *B158530*

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Synonyms: **Copper dichlorate tetrahydrate**; Cupric chlorate tetrahydrate; Tetraaquacopper(II) chlorate CAS Registry Number: 135821-00-0 (Tetrahydrate); 14721-21-2 (Anhydrous) Formula:

## Executive Summary

This technical guide characterizes Copper(II) Chlorate Tetrahydrate, a potent oxidizing agent and coordination complex precursor. While often colloquially referred to as "copper dichlorate" in commercial catalogs, the chemically accurate IUPAC designation is Tetraaquacopper(II) chlorate.

For researchers in drug development and material science, this compound serves primarily as a labile metal precursor for synthesizing stable copper(II) coordination complexes (e.g., with triazole or pyridine ligands) used in biological assays or energetic material studies. Its high solubility and weak chlorate coordination make it an ideal "copper source" where non-coordinating anions are required, though its shock sensitivity and oxidizing power demand rigorous handling protocols.

## Physical & Chemical Properties[1][2][3][4][5][6][7][8][9][10]

The following data aggregates experimentally validated values for the tetrahydrate form.

Property	Value	Notes
Molecular Weight	302.51 g/mol	Calculated for tetrahydrate
Appearance	Light blue to blue-green crystals	Hygroscopic; turns green upon dehydration
Crystal System	Orthorhombic	Space Group: Pcab
Density	2.26 g/cm <sup>3</sup>	At 25°C
Melting Point	65 °C	Dissolves in own water of crystallization
Decomposition Temp	> 100 °C	Releases ,
Solubility (Water)	~195 g/100 mL (45 °C)	Extremely soluble; endothermic dissolution
Solubility (Organic)	Soluble in Ethanol, Acetone	DANGER: Shock-sensitive mixtures
Coordination Geometry	Distorted Octahedral	Exhibits Jahn-Teller Effect

## Structural Insight: The Jahn-Teller Effect

In the crystal lattice, the

ion (

configuration) is coordinated by four water molecules in the equatorial plane and two chlorate oxygens in the axial positions.[1] Due to the Jahn-Teller effect, the axial Cu-O(chlorate) bonds

(2.396 Å) are significantly longer than the equatorial Cu-O(water) bonds (1.944 Å), making the chlorate ligands labile and easily displaced by organic ligands during synthesis.

## Synthesis & Preparation Protocol

Context: Copper(II) chlorate is rarely sold in bulk due to its hygroscopicity and explosive potential. It is standard practice to synthesize it in situ or on-demand via metathesis.

### Method: Barium Chlorate Metathesis

This protocol relies on the insolubility of Barium Sulfate (

) to drive the reaction forward, leaving a pure solution of Copper Chlorate.

Reaction:

### Step-by-Step Workflow

- **Stoichiometric Calculation:** Weigh equimolar amounts of Copper(II) Sulfate Pentahydrate and Barium Chlorate.
- **Dissolution:** Dissolve each salt separately in the minimum volume of warm deionized water (50°C).
- **Mixing:** Slowly add the Barium Chlorate solution to the Copper Sulfate solution with constant stirring. A dense white precipitate of   
  
 will form immediately.
- **Digestion:** Allow the mixture to stir at 40°C for 30 minutes to ensure complete precipitation.
- **Filtration:** Vacuum filter the solution through a fine-porosity frit (or 0.22 µm membrane) to remove all traces of   
  
 . The filtrate should be clear blue.
- **Concentration:** Evaporate the filtrate under reduced pressure (Rotavap) at < 60°C.
  - **Warning:** Do not overheat. Above 65°C, the compound melts and may decompose.<sup>[2][1]</sup>

- Crystallization: Cool the concentrated syrup in a desiccator over  
 . Blue crystals of the tetrahydrate will form.[1][3]

## Process Visualization



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Figure 1: Metathesis synthesis workflow for high-purity Copper(II) Chlorate Tetrahydrate.

## Stability & Safety Profile (Critical)

For drug development professionals handling this compound as a reagent, the following safety constraints are non-negotiable.

### Oxidizer Hazards

Copper chlorate is a Class 2 Oxidizer.

- Incompatibility: Violent reaction/explosion on contact with sulfur, phosphorus, powdered metals, and organic solvents (ether, alcohols) if dry.
- Mechanism: The chlorate anion ( $\text{ClO}_3^-$ ) lowers the activation energy for combustion of organics.

### Thermal Instability

- Melting: 65°C.
- Decomposition: >100°C.[4]
- Byproducts: Chlorine gas ( $\text{Cl}_2$ ), Chlorine Dioxide ( $\text{ClO}_2$ )

- explosive gas), and Copper Oxide ( ).

## Handling Protocol

- Storage: Store in a tightly sealed container within a secondary containment desiccator. Avoid contact with wood or paper shelves.
- PPE: Neoprene gloves, safety goggles, and face shield. Work behind a blast shield if scaling up >5g.

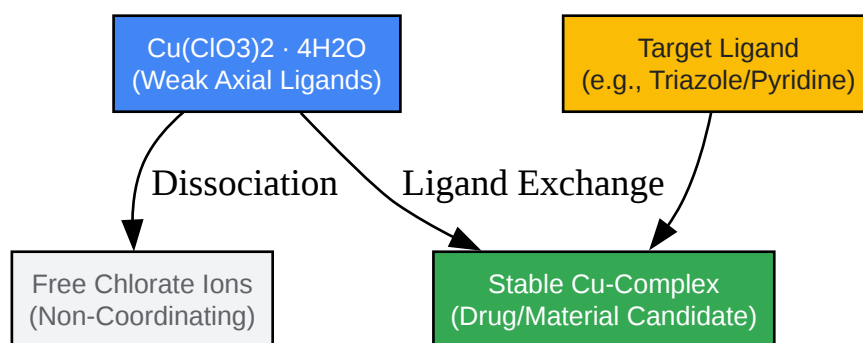
## Applications in Research

While not a drug candidate itself,

is a strategic reagent in:

- Coordination Chemistry:
  - Used to introduce ions with non-interfering anions. The chlorate anion coordinates weakly, allowing neutral ligands (like pharmaceutical motifs) to displace it easily without competition from stronger anions like chloride or sulfate.
- Energetic Materials Research:
  - Precursor for high-nitrogen copper complexes (e.g., Copper(II) chlorate complexes with 4-amino-1,2,4-triazole) used in laser-ignitable detonators.
- Catalysis:
  - Source of Lewis acidic copper for oxidation reactions where chloride ions (from ) would poison the catalyst or alter selectivity.

## Coordination Logic Diagram



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Figure 2: Ligand exchange logic using Copper Chlorate as a labile precursor.

## References

- PubChem. (2025).<sup>[5][6]</sup> Copper(II) chlorate tetrahydrate (Compound).<sup>[7][5][8][2][1][3][9][10]</sup> National Library of Medicine. [\[Link\]](#)<sup>[1]</sup>
- American Elements. (2025). Copper Chlorate.<sup>[11][12][13][5][6][14][15][2][1][3][4]</sup> [\[Link\]](#)
- Wikipedia. (2025). Copper(II) chlorate.<sup>[7][11][12][5][8][2][1][3][4][9]</sup> [\[Link\]](#)<sup>[7]</sup>
- Głuchowski, P., et al. (2018).<sup>[4]</sup> Copper(II) Chlorate Complexes – the Renaissance of a Forgotten and Misjudged Energetic Anion. ResearchGate. [\[Link\]](#)

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## Sources

- 1. Copper(II) chlorate - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. americanelements.com [\[americanelements.com\]](https://americanelements.com)
- 3. copper-chemistry.fandom.com [\[copper-chemistry.fandom.com\]](https://copper-chemistry.fandom.com)
- 4. tetrazolelover.at.ua [\[tetrazolelover.at.ua\]](https://tetrazolelover.at.ua)

- [5. Tetraaquacopper \(II\) chlorate | Cl<sub>2</sub>CuH<sub>8</sub>O<sub>10</sub> | CID 3083246 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Cupric chlorate | Cl<sub>2</sub>CuO<sub>6</sub> | CID 3014850 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. COPPER\(II\) FORMATE TETRAHYDRATE | CAS#:5893-61-8 | Chemsrsc \[chemsrc.com\]](#)
- [8. webqc.org \[webqc.org\]](#)
- [9. Tetrachloridocuprates\(II\)—Synthesis and Electron Paramagnetic Resonance \(EPR\) Spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. copper\(ii\)chlorate,tetrahydrate | CAS#:10294-45-8 | Chemsrsc \[chemsrc.com\]](#)
- [11. copper\(II\) chlorate hexahydrate \[chemister.ru\]](#)
- [12. ontosight.ai \[ontosight.ai\]](#)
- [13. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [14. Understanding Copper Chlorate: Composition and Characteristics - Oreate AI Blog \[oreateai.com\]](#)
- [15. echemi.com \[echemi.com\]](#)
- [To cite this document: BenchChem. \[Technical Monograph: Physicochemical Characterization of Copper\(II\) Chlorate Tetrahydrate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b158530/docs#technical-monograph-physicochemical-characterization-of-copper-ii-chlorate-tetrahydrate\]](#)

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